

4-(1-Aminoethyl)benzoic acid hydrochloride safety data sheet information

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(1-Aminoethyl)benzoic acid
hydrochloride

Cat. No.: B1522607

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of 4-(1-Aminoethyl)benzoic acid hydrochloride

This guide provides comprehensive safety information for **4-(1-Aminoethyl)benzoic acid hydrochloride**, tailored for researchers, scientists, and drug development professionals. The following sections detail the hazards, handling procedures, and emergency responses associated with this compound, ensuring a self-validating system of laboratory safety.

Hazard Identification and Classification

4-(1-Aminoethyl)benzoic acid hydrochloride is classified under the Globally Harmonized System (GHS) as a skin sensitizer.^[1] Understanding this classification is paramount for implementing appropriate safety measures.

- GHS Classification: Skin sensitization, Category 1.^[1]
- Signal Word: Warning.^[1]
- Hazard Statement: H317 - May cause an allergic skin reaction.^[1]

The primary hazard associated with this compound is its potential to elicit an allergic skin reaction upon contact. It is crucial to prevent skin exposure to mitigate this risk.

Precautionary Statements

The following precautionary statements are mandated by the GHS classification and are essential for safe handling:[1]

- Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
 - P272: Contaminated work clothing should not be allowed out of the workplace.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
- Response:
 - P302+P352: IF ON SKIN: Wash with plenty of water.
 - P333+P317: If skin irritation or rash occurs: Get medical help.
 - P362+P364: Take off contaminated clothing and wash it before reuse.
- Disposal:
 - P501: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.

Physical and Chemical Properties

While extensive data is not available in the provided resources, the following information is pertinent for handling and storage.

Property	Data
Physical State	Data not available.
Color	Data not available.
Odor	Data not available.
Melting/Freezing Point	Data not available.
Boiling Point	Data not available.

Table 1: Physical and Chemical Properties.

Safe Handling and Storage Protocols

Adherence to proper handling and storage protocols is the primary mechanism for preventing exposure and ensuring laboratory safety.

Handling

- Ventilation: Always handle **4-(1-Aminoethyl)benzoic acid hydrochloride** in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of any dust or aerosols.[\[1\]](#)
- Personal Protective Equipment (PPE):
 - Gloves: Wear appropriate chemical-resistant gloves.[\[1\]](#)
 - Clothing: Wear protective clothing to prevent skin contact.[\[1\]](#)
 - Eye/Face Protection: Use safety goggles or a face shield to protect against splashes.[\[1\]](#)
- Hygiene: Avoid contact with skin and eyes.[\[1\]](#) Wash hands thoroughly after handling.

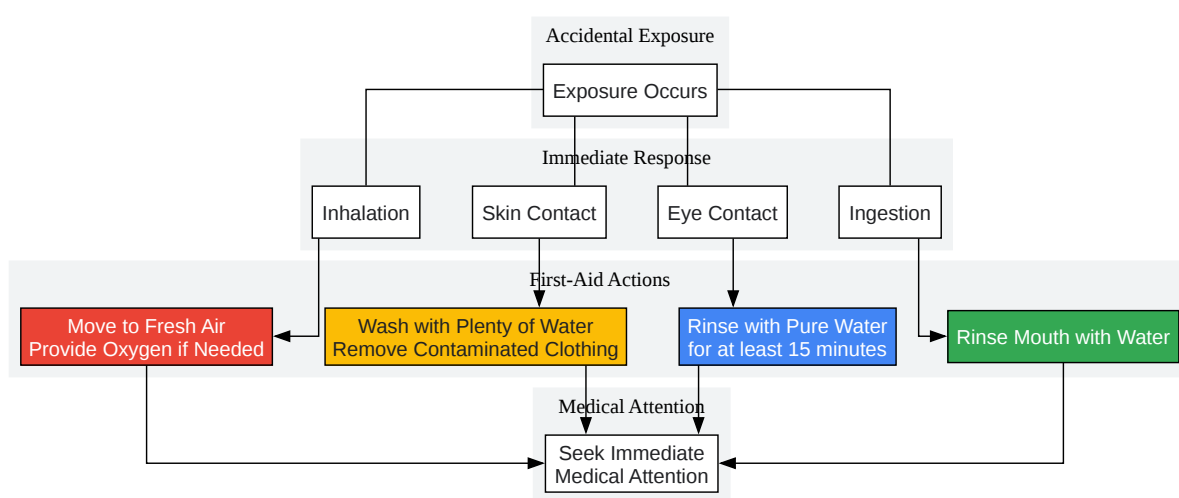
Storage

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)
- Incompatibilities: No specific incompatibility data is available.[\[1\]](#) However, as a general precaution, store away from strong oxidizing agents.

First-Aid and Emergency Procedures

In the event of accidental exposure, immediate and appropriate first-aid measures are critical.

Exposure Response Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for responding to accidental exposure.

Step-by-Step First-Aid Measures

- If Inhaled: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration and seek immediate medical attention.^[1] Do not use mouth-to-mouth resuscitation if the substance was ingested or inhaled.^[1]

- Following Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation or a rash develops.[1]
- Following Eye Contact: Rinse the eyes with pure water for at least 15 minutes.[1]
- Following Ingestion: Rinse the mouth with water.[1]

Fire-Fighting and Accidental Release Measures

Fire-Fighting

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire.[1]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus if necessary.[1]

Accidental Release

- Personal Precautions: Use personal protective equipment and avoid dust formation.[1]
- Environmental Precautions: Prevent the substance from entering drains or waterways if it is safe to do so.[1]
- Containment and Cleanup: Collect the spilled material and arrange for its disposal in accordance with local regulations.[1]

Toxicological and Ecological Information

There is currently no available data on the acute toxicity (oral, dermal, inhalation), skin corrosion/irritation, serious eye damage/irritation, respiratory sensitization, germ cell mutagenicity, carcinogenicity, or reproductive toxicity of **4-(1-Aminoethyl)benzoic acid hydrochloride**. [1] Similarly, there is no information available regarding its ecological impact. [1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- To cite this document: BenchChem. [4-(1-Aminoethyl)benzoic acid hydrochloride safety data sheet information]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1522607#4-1-aminoethyl-benzoic-acid-hydrochloride-safety-data-sheet-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com